

CAS number 2217-35-8 physicochemical data

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Compound of Interest

Compound Name: *Tetrahydrofurfuryl salicylate*

Cat. No.: *B1683135*

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An In-depth Technical Guide to the Physicochemical Properties of **Tetrahydrofurfuryl Salicylate** (CAS Number: 2217-35-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical data for **Tetrahydrofurfuryl salicylate**, registered under CAS number 2217-35-8. The information is presented in a structured format to facilitate easy access and comparison for research, development, and quality control purposes.

Chemical Identity

The compound associated with CAS number 2217-35-8 is **Tetrahydrofurfuryl salicylate**. Initial searches may reveal conflicting information, erroneously linking this CAS number to other compounds. However, authoritative chemical databases confirm the identity as **Tetrahydrofurfuryl salicylate**.^{[1][2][3][4]}

Synonyms: (Tetrahydro-2-furanyl)methyl 2-hydroxybenzoate, Thurfyl Salicylate, Salicylic acid, tetrahydrofurfuryl ester.^{[1][4]}

Physicochemical Data

A summary of the key physicochemical properties of **Tetrahydrofurfuryl salicylate** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and formulation settings.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ O ₄	[1][2][3][5][6]
Molecular Weight	222.24 g/mol	[1][3][5][6]
Appearance	Solid powder	[1]
Boiling Point	334.00 to 335.00 °C (at 760 mm Hg, estimated)	[2]
Flash Point	126.40 °C (Tagliabue Closed Cup, estimated)	[2]
logP (o/w)	2.600 (estimated)	[2]
Water Solubility	272.7 mg/L at 25 °C (estimated)	[2]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	4	[3]
Topological Polar Surface Area	55.8 Å ²	[1][3]

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are crucial for reproducibility and validation of data. Below are representative protocols for the synthesis of a salicylate ester and the determination of its boiling point and solubility.

Synthesis of a Salicylate Ester (Fischer Esterification)

This protocol describes a general method for the synthesis of a salicylate ester, analogous to the production of **Tetrahydrofurfuryl salicylate**, through Fischer esterification.

Materials:

- Salicylic acid

- Tetrahydrofurfuryl alcohol
- Concentrated sulfuric acid (catalyst)
- Dichloromethane (or other suitable organic solvent)
- 5% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beaker
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask, dissolve salicylic acid in an excess of tetrahydrofurfuryl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically carried out for several hours to reach equilibrium.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Add dichloromethane to extract the ester and wash the organic layer with water.
- Neutralize any remaining acid by washing the organic layer with a 5% sodium bicarbonate solution until effervescence ceases.
- Wash the organic layer again with water and then with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the solution under reduced pressure to obtain the crude **Tetrahydrofurfuryl salicylate**.
- The crude product can be further purified by distillation or chromatography.

Determination of Boiling Point

The boiling point is a critical physical constant for the characterization of a liquid.

Apparatus:

- Thiele tube or other suitable heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **Tetrahydrofurfuryl salicylate**

Procedure:

- Place a small amount of the purified **Tetrahydrofurfuryl salicylate** into the small test tube.
- Invert the capillary tube (sealed end up) and place it in the test tube with the sample.
- Attach the test tube to a thermometer.
- Place the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heat the Thiele tube gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Water Solubility

This protocol provides a general method to determine the solubility of an organic compound in water.

Materials:

- **Tetrahydrofurfuryl salicylate**
- Distilled water
- Small test tubes
- Vortex mixer or shaker
- Analytical balance

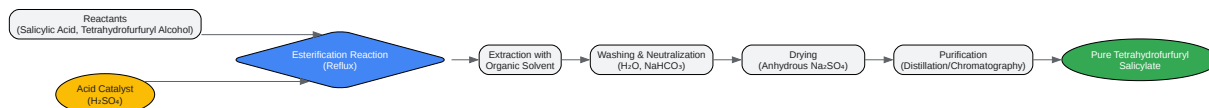
Procedure:

- Accurately weigh a small amount of **Tetrahydrofurfuryl salicylate** and place it in a test tube.
- Add a known volume of distilled water to the test tube.
- Vigorously agitate the mixture using a vortex mixer or shaker for a set period to ensure equilibrium is reached.
- Allow the mixture to stand and for any undissolved solid to settle.
- Carefully extract a known volume of the supernatant (the clear liquid on top).
- Analyze the concentration of the dissolved **Tetrahydrofurfuryl salicylate** in the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).
- The solubility is then calculated and typically expressed in mg/L or g/100mL.

Mandatory Visualizations

Experimental Workflow: Synthesis of a Salicylate Ester

The following diagram illustrates the key steps in the synthesis of a salicylate ester via Fischer esterification.



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Caption: Workflow for the synthesis of **Tetrahydrofurfuryl salicylate**.

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